

An In-Depth Technical Guide to the Spectroscopic Data of Glyphosate Monoammonium

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Compound of Interest

Compound Name:	Glyphosate monoammonium
CAS No.:	40465-66-5
Cat. No.:	B12279329

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **glyphosate monoammonium**, a widely used herbicide. This document is intended to serve as a core reference for researchers, scientists, and professionals in drug development, offering detailed data and experimental context.

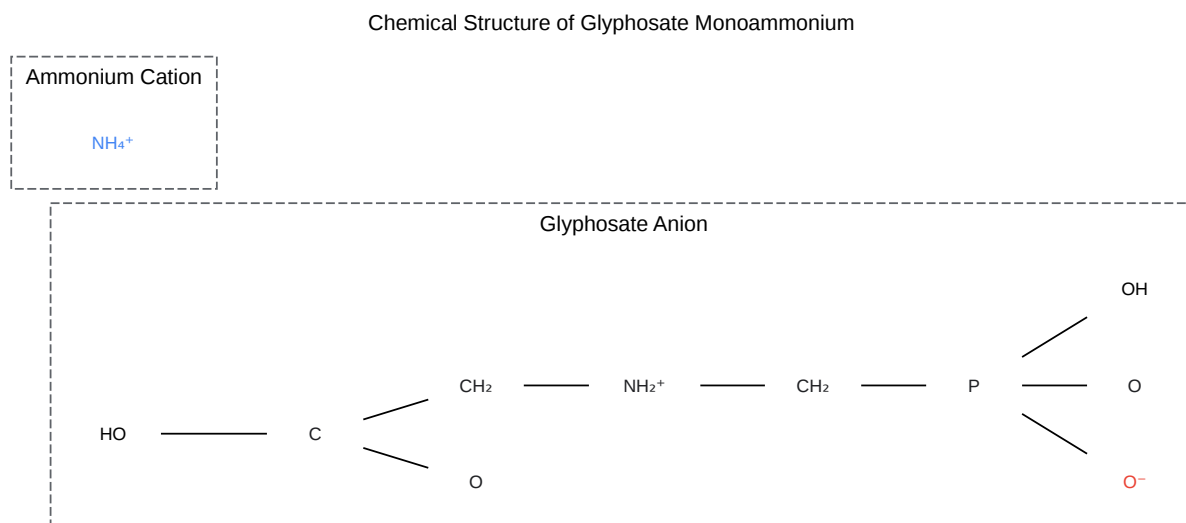
Chemical Structure and Properties

Glyphosate monoammonium is the ammonium salt of N-(phosphonomethyl)glycine. Its chemical structure is fundamental to understanding its spectroscopic characteristics.

Molecular Formula: $C_3H_{11}N_2O_5P$

Molecular Weight: 186.10 g/mol [1]

Chemical Structure:



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Caption: Chemical Structure of **Glyphosate Monoammonium**.

Spectroscopic Data

The following sections present the available nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for glyphosate and its monoammonium salt. Due to the limited availability of public data specifically for the monoammonium salt, data for the parent glyphosate acid is also included for comparative purposes, as the spectral features are expected to be very similar.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of **glyphosate monoammonium**.

¹H NMR Data

Chemical Shift (ppm)	Multiplicity	Assignment
~3.12	Doublet (d)	CH ₂ -P
~3.73	Singlet (s)	N-CH ₂ -COOH

Note: Chemical shifts can vary slightly depending on the solvent and pH.

¹³C NMR Data

Chemical Shift (ppm)	Assignment
~55	N-CH ₂ -P
~60	N-CH ₂ -COOH
~175	COOH

Note: These are approximate values for glyphosate and may vary for the monoammonium salt.

³¹P NMR Data

Chemical Shift (ppm)	Multiplicity
~10.7	Singlet (decoupled)

Note: The chemical shift is relative to 85% H₃PO₄.

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in the molecule.

Key IR Absorption Bands for Glyphosate

Wavenumber (cm ⁻¹)	Intensity	Assignment
3000-2500	Broad	O-H and N-H stretching
~1730	Strong	C=O stretching (carboxylic acid)
~1625	Medium	N-H bending
1250-1150	Strong	P=O stretching
1100-1000	Strong	P-O-C stretching
~920	Medium	O-H bending (carboxylic acid dimer)

Note: The presence of the ammonium ion may introduce additional N-H bending and stretching vibrations.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the molecule. For glyphosate, electrospray ionization (ESI) is a common technique.

Expected Molecular Ions for **Glyphosate Monoammonium**

Ion	m/z (calculated)
[M+H] ⁺ (protonated molecule)	187.048
[M-H] ⁻ (deprotonated molecule)	185.032

Common Fragments of Glyphosate (Negative Ion Mode)

m/z	Fragment Ion
150	$[M-H-H_2O]^-$
124	$[M-H-COOH]^-$
79	$[PO_3]^-$
63	$[PO_2]^-$

Experimental Protocols

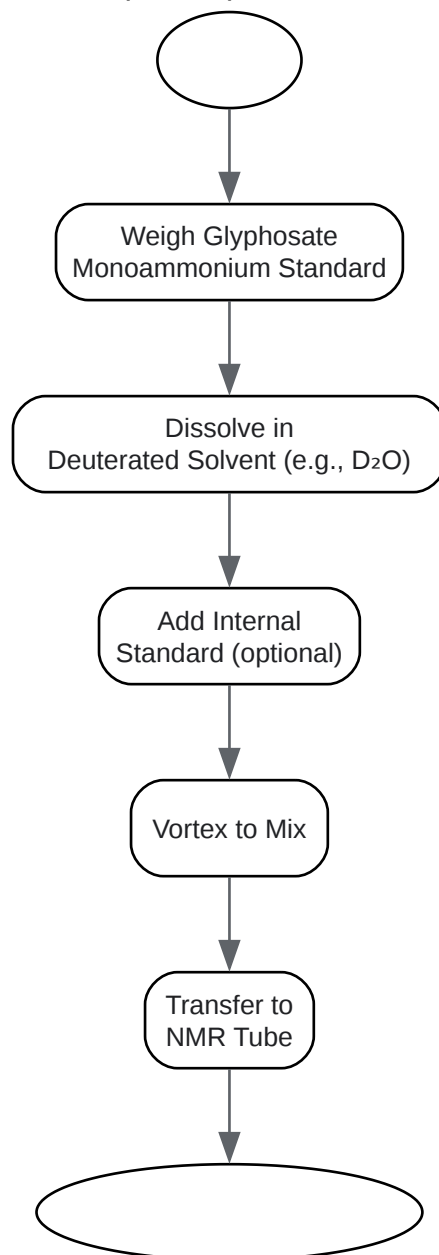
Detailed experimental protocols are crucial for obtaining high-quality, reproducible spectroscopic data. The following are general guidelines for the analysis of a pure standard of **glyphosate monoammonium**.

NMR Sample Preparation

- Solvent Selection: Deuterated water (D_2O) is the most common solvent for glyphosate salts due to their high polarity.
- Sample Concentration: For 1H NMR, a concentration of 5-25 mg/mL is typically sufficient. For ^{13}C and ^{31}P NMR, higher concentrations (50-100 mg/mL) may be necessary to obtain a good signal-to-noise ratio in a reasonable time.
- Internal Standard: For chemical shift referencing, a small amount of a suitable internal standard, such as 3-(trimethylsilyl)propionic-2,2,3,3- d_4 acid sodium salt (TSP), can be added.
- Sample Preparation:
 - Accurately weigh the **glyphosate monoammonium** standard.
 - Dissolve the standard in the appropriate volume of deuterated solvent in a clean, dry vial.
 - If an internal standard is used, add it to the solution.
 - Vortex the solution until the sample is completely dissolved.

- Transfer the solution to a clean 5 mm NMR tube.

NMR Sample Preparation Workflow



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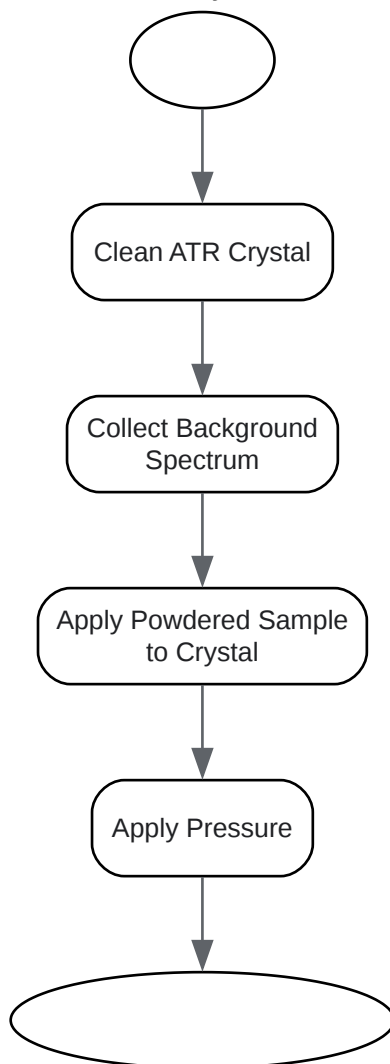
Caption: Workflow for NMR Sample Preparation.

FTIR Sample Preparation

The Attenuated Total Reflectance (ATR) technique is well-suited for analyzing solid samples of **glyphosate monoammonium**.

- Instrument Setup: Ensure the ATR crystal is clean before analysis.
- Sample Application: Place a small amount of the powdered **glyphosate monoammonium** sample directly onto the ATR crystal.
- Pressure Application: Apply consistent pressure using the instrument's pressure clamp to ensure good contact between the sample and the crystal.
- Data Acquisition: Collect the infrared spectrum over the desired range (typically 4000-400 cm^{-1}).
- Background Collection: A background spectrum of the clean, empty ATR crystal should be collected before analyzing the sample.

FTIR-ATR Analysis Workflow



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Caption: Workflow for FTIR-ATR Analysis.

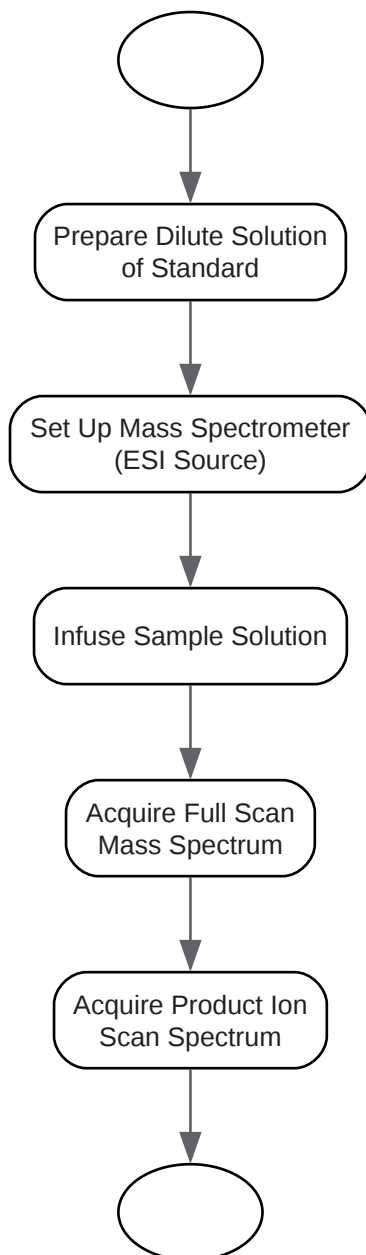
Mass Spectrometry Sample Preparation

For direct infusion mass spectrometry of a pure standard:

- **Solvent System:** A mixture of water and a miscible organic solvent like methanol or acetonitrile is typically used. The addition of a small amount of a volatile acid (e.g., formic acid) or base (e.g., ammonium hydroxide) can aid in ionization, depending on the desired ion polarity.

- **Sample Concentration:** Prepare a dilute solution of the **glyphosate monoammonium** standard in the chosen solvent system (typically in the low $\mu\text{g/mL}$ to ng/mL range).
- **Infusion:** Introduce the sample solution into the mass spectrometer's ion source via direct infusion using a syringe pump.
- **Ionization:** Electrospray ionization (ESI) is a common and effective method for polar molecules like glyphosate. Both positive and negative ion modes should be evaluated.
- **Data Acquisition:** Acquire the mass spectrum in full scan mode to observe the molecular ion and in product ion scan mode to obtain fragmentation information.

MS Direct Infusion Workflow



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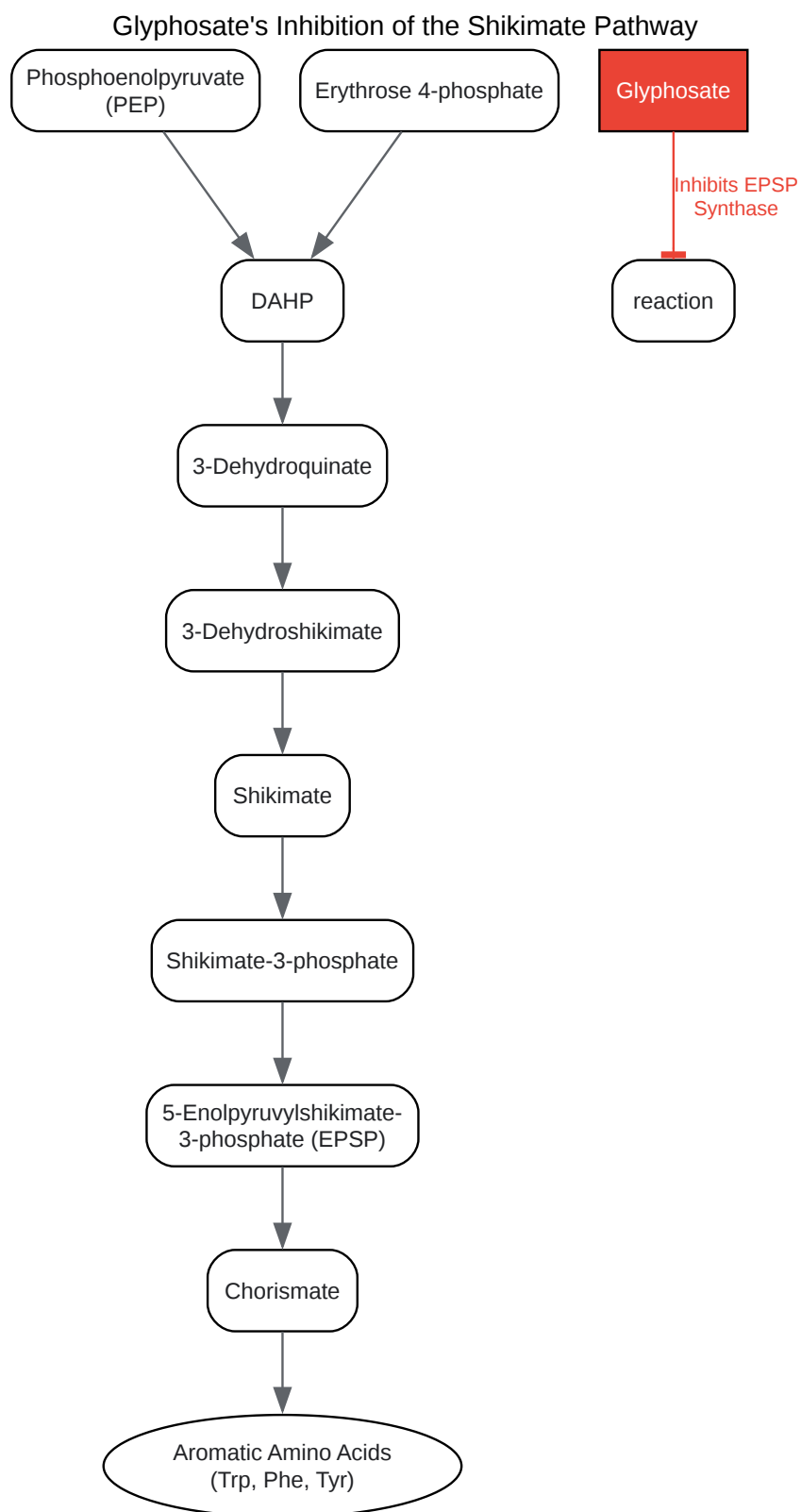
Caption: Workflow for Direct Infusion Mass Spectrometry.

Mode of Action: Inhibition of the Shikimate Pathway

Glyphosate's herbicidal activity stems from its inhibition of the enzyme 5-enolpyruvylshikimate-3-phosphate synthase (EPSPS) in the shikimate pathway. This pathway is essential for the

biosynthesis of aromatic amino acids (phenylalanine, tyrosine, and tryptophan) in plants and microorganisms, but is not present in animals.

The inhibition of EPSPS by glyphosate leads to a depletion of these essential amino acids, ultimately causing the plant's death.



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References

- 1. EPSP synthase - Wikipedia [en.wikipedia.org]
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